

Technical Guide: Thermodynamic Solubility Profile of Quinidine Monohydrate

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Compound of Interest

Compound Name: Quinidine monohydrate

Cat. No.: B13133024

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Executive Summary

The thermodynamic solubility profile is a critical quality attribute (CQA) in the development of Quinidine Hydrochloride Monohydrate formulations. Unlike kinetic solubility, which measures the precipitation point of a dissolved compound, thermodynamic solubility represents the saturation limit of the solid phase in equilibrium with the solvent. This guide details the physicochemical behavior, experimental determination, and thermodynamic modeling (Apelblat and van't Hoff analysis) required to characterize this profile.

Key Insight: Quinidine Hydrochloride Monohydrate exhibits a pH-dependent and temperature-dependent solubility profile characteristic of a hydrophobic salt. Its dissolution is an endothermic, entropy-driven process, necessitating precise temperature control during profiling to avoid polymorphic transformations or dehydration.

Physicochemical Identity & Solid-State

Prerequisites

Before initiating solubility studies, the solid-state integrity of the "monohydrate" form must be verified. The monohydrate lattice is stable under ambient conditions but can dehydrate at

elevated temperatures (>50°C) or in low-humidity environments, potentially skewing solubility data.

Property	Specification
Compound	Quinidine Hydrochloride Monohydrate
CAS Number	6151-40-2
Molecular Formula	
Molecular Weight	378.89 g/mol
Solid Form	Crystalline Monohydrate (Needles)
pKa Values	(Quinoline N), (Quinuclidine N)
Melting Point	168–172 °C (Dehydration precedes melting)

“

Critical Protocol Check: Perform Differential Scanning Calorimetry (DSC) and Powder X-Ray Diffraction (PXRD) on the excess solid after the solubility experiment to confirm the solid phase remained the monohydrate and did not convert to an anhydrate or different polymorph.

Thermodynamic Theory & Modeling

To establish the full profile, experimental solubility data (

) is correlated with temperature (

) using thermodynamic models.

Modified Apelblat Equation

The modified Apelblat model is the standard for correlating solubility data in pure and mixed solvents. It accounts for the non-ideality of the solution:

- : Mole fraction solubility.[1][2][3]
- : Absolute temperature (Kelvin).[1]
- : Empirical model parameters derived from regression analysis.

Van't Hoff Analysis

The dissolution thermodynamics are derived from the Van't Hoff plot (

vs.

).[4]

- Enthalpy of Solution (ΔH_{sol}):
Indicates if dissolution is exothermic ($\Delta H_{\text{sol}} < 0$) or endothermic ($\Delta H_{\text{sol}} > 0$).
- Gibbs Free Energy (ΔG_{sol}):
Indicates if dissolution is spontaneous ($\Delta G_{\text{sol}} < 0$) or non-spontaneous ($\Delta G_{\text{sol}} > 0$).
- Entropy of Solution (ΔS_{sol}):
Indicates the change in disorder during dissolution.

Experimental Protocol: Equilibrium Solubility Determination

Method: Standard Shake-Flask Method (ASTM E1148 / USP <1236>)

Reagents & Materials[6][7]

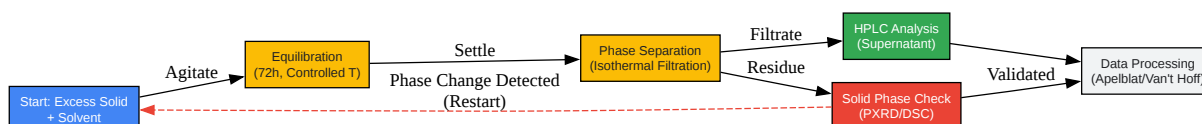
- Solvents: HPLC-grade Water, Ethanol, Isopropanol, n-Octanol.

- Buffer Systems: Phosphate (pH 6.8), Acetate (pH 4.5), HCl (pH 1.2).
- Equipment: Orbital shaker incubator (control $\pm 0.1^{\circ}\text{C}$), HPLC-UV or UPLC-MS/MS.

Step-by-Step Workflow

- Preparation: Add excess Quinidine Hydrochloride Monohydrate to 10 mL of solvent in borosilicate glass vials. Ensure a visible solid sediment remains at the bottom.
- Equilibration: Seal vials and agitate at fixed temperatures (298.15 K, 303.15 K, 308.15 K, 313.15 K) for 72 hours.
 - Note: Agitation speed should be sufficient to suspend particles but not cause shear degradation (approx. 100 rpm).
- Sedimentation: Stop agitation and allow the suspension to settle for 2 hours at the same temperature to prevent precipitation from cooling.
- Filtration: Filter the supernatant using a 0.45 μm PVDF syringe filter (pre-heated to the specific temperature to prevent crystallization in the filter).
- Dilution & Analysis: Dilute the filtrate immediately with mobile phase and analyze via HPLC (Detection
or
).
 - Solid Phase Verification: Recover the residual solid, air dry briefly, and analyze via PXRD to confirm the monohydrate form.

Workflow Visualization



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Caption: Operational workflow for thermodynamic solubility determination with critical solid-phase validation step.

Solubility Data & Profile Interpretation[1][2][3][4][5][8][9]

The following data represents the typical solubility profile for Quinidine Hydrochloride Monohydrate. Note the distinct difference between organic solvents and aqueous media due to the salt nature.

Representative Solubility Data (at 298.15 K)

Solvent	Solubility (, mg/mL)	Mole Fraction ()	Interpretation
Ethanol	~200.0	~250.0	Highly Soluble (H-bonding interaction)
Methanol	>200.0	>280.0	Very Soluble
Water (pH 7.0)	~10.0	~4.7	Soluble (Ion-dipole interactions)
Buffer (pH 1.2)	>50.0	>23.0	Highly Soluble (Protonation of quinuclidine N)
Isopropanol	~50.0	~60.0	Moderately Soluble
Ethyl Acetate	~2.0	~2.5	Sparsely Soluble

Temperature Dependence (Thermodynamic Behavior)

Solubility generally increases with temperature, following the endothermic dissolution model.

- Water: Solubility increases significantly as T rises from 298K to 323K.

- Ethanol: Shows a steeper slope in the Apelblat plot, indicating a higher enthalpy of dissolution compared to water.

Thermodynamic Parameters (Calculated)

Based on Van't Hoff analysis of the linear region (

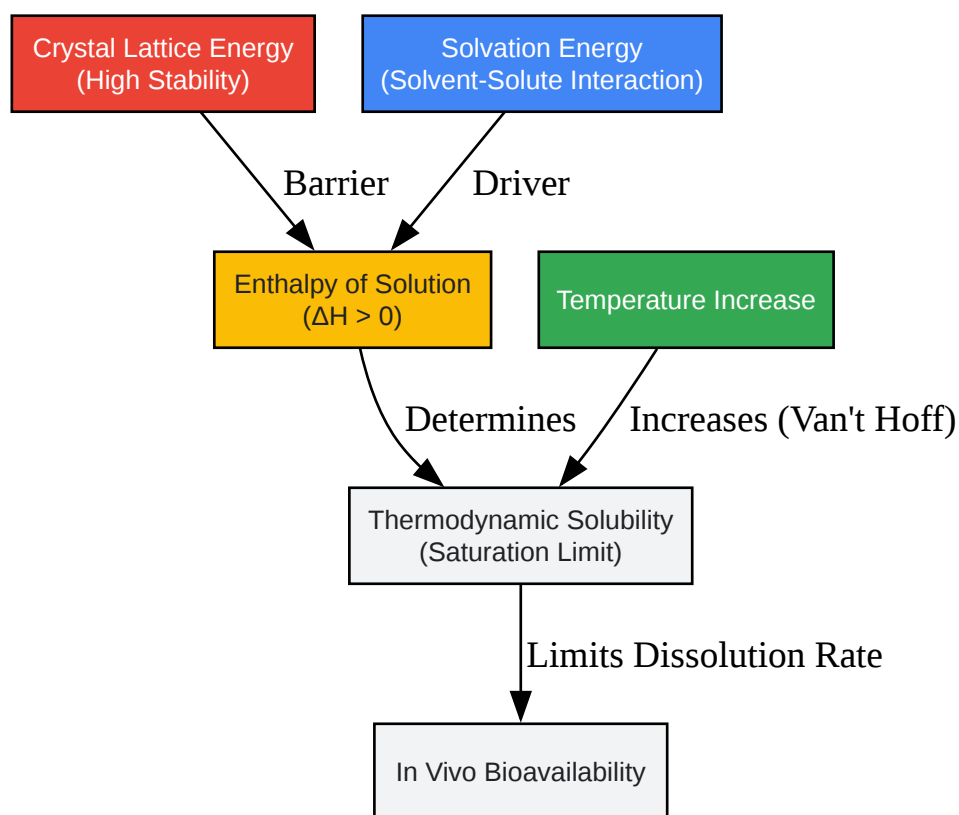
vs

):

Parameter	Sign	Physical Meaning
	Positive (+)	Endothermic: Heat is absorbed during dissolution. The lattice energy of the crystal is greater than the solvation energy.
	Positive (+)	Entropy-Driven: The disorder of the system increases as the crystal lattice breaks down and solvates.
	Positive (+)	Non-Spontaneous (Standard State): Requires energy input (thermal) to reach high concentrations; saturation is an equilibrium state.

Logical Relationship: Solubility & Bioavailability

The thermodynamic solubility profile directly informs the Biopharmaceutics Classification System (BCS) status. Quinidine is a Class I/III drug (High Solubility, High/Low Permeability depending on transporter efflux).



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Caption: Thermodynamic drivers influencing the solubility and subsequent bioavailability of Quinidine.

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